

# A Comprehensive Technical Guide to the Physical Properties of 3-Methyl-2-pentanone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Methyl-2-pentanone

Cat. No.: B1360105

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## Introduction

**3-Methyl-2-pentanone**, also known as methyl sec-butyl ketone, is an aliphatic ketone with the chemical formula  $C_6H_{12}O$ .<sup>[1][2]</sup> It is a colorless liquid with a characteristic peppermint-like or sweet, fruity odor.<sup>[1][2]</sup> This compound serves as a solvent in various industrial applications, including paints, coatings, and adhesives, and is also utilized as a flavoring agent in the food and beverage industry.<sup>[2][3]</sup> In the context of pharmaceutical development, understanding the physical properties of such organic compounds is crucial for their use as solvents or as intermediates in the synthesis of active pharmaceutical ingredients.<sup>[3][4]</sup> This guide provides an in-depth overview of the key physical properties of **3-methyl-2-pentanone**, complete with experimental methodologies and a summary of quantitative data.

## Core Physical Properties

A summary of the key physical properties of **3-methyl-2-pentanone** is presented in the table below. These values have been compiled from various scientific and chemical data sources.

Physical Property	Value	Units	Conditions	Citations
Molecular Weight	100.16	g/mol	[5][6][7][8]	
Density	0.810 - 0.816	g/mL	at 25 °C	[5][6][9]
	0.8130	g/mL	at 20 °C	[1]
Boiling Point	116 - 118	°C	at 758-760 mmHg	[1][6][9]
Melting Point	-83 to -66	°C	[1][10]	
Flash Point	12	°C	Closed Cup	[1][11]
	53.6 - 54.0	°F	[5][11]	
Refractive Index	1.398 - 1.404	at 20 °C, n <sub>20</sub> /D	[5][6][12]	
Vapor Pressure	11.6 - 18.18	mmHg	at 25 °C	[5][7][13]
Solubility in Water	2.26	wt %	at 20 °C	[1]
	20.47	g/L	at 25 °C	[2]
Solubility in Organic Solvents	Soluble	in alcohol	[3][4][5][14]	

## Experimental Protocols

The determination of the physical properties of a liquid organic compound like **3-methyl-2-pentanone** involves a set of standardized experimental procedures. Below are detailed methodologies for measuring some of the key properties.

### Boiling Point Determination (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common laboratory method for determining the boiling point of a small liquid sample is the capillary tube method.

#### Apparatus:

- Thiele tube or an aluminum heating block
- Thermometer (calibrated)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)
- Liquid sample (**3-Methyl-2-pentanone**)

#### Procedure:

- A small amount of **3-methyl-2-pentanone** is placed in the fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the fusion tube.
- The fusion tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample.
- The entire assembly is heated slowly and uniformly in a Thiele tube or an aluminum block.
- As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is noted. This indicates that the vapor pressure of the liquid is equal to the external pressure.
- The heat source is then removed, and the liquid is allowed to cool.
- The temperature at which the liquid is drawn back into the capillary tube is recorded. This is the boiling point of the liquid.

## Density Determination (Oscillating U-tube Method)

Density is a fundamental physical property that can be determined using various methods. The oscillating U-tube method is a precise and modern technique.

Apparatus:

- Digital Density Meter with an oscillating U-tube
- Syringe for sample injection
- Thermostat for temperature control
- Liquid sample (**3-Methyl-2-pentanone**)

Procedure:

- The density meter is calibrated using a reference standard of known density (e.g., dry air and pure water).
- The temperature of the measuring cell (the U-tube) is set to the desired temperature (e.g., 20°C or 25°C) and allowed to stabilize.
- A small volume of **3-methyl-2-pentanone** is injected into the U-tube using a syringe, ensuring no air bubbles are present.
- The instrument measures the change in the oscillation frequency of the U-tube caused by the mass of the sample.
- This frequency change is used in conjunction with calibration data to calculate and display the density of the sample.

## Flash Point Determination (Small Scale Closed-Cup Method - ASTM D3278)

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. The Small Scale Closed-Cup method is a standard procedure for this determination.<sup>[1][5]</sup>

Apparatus:

- Small Scale Closed-Cup Flash Point Tester
- Thermometer
- Syringe for sample injection (typically 2 mL)
- Ignition source (gas flame or electric igniter)
- Liquid sample (**3-Methyl-2-pentanone**)

Procedure:

- The apparatus is cleaned and dried before the test.
- A 2 mL sample of **3-methyl-2-pentanone** is introduced into the sample cup of the apparatus.
- The lid is closed, and the temperature of the sample is gradually increased at a controlled rate.
- At specific temperature intervals, a test flame or spark is applied to the vapor space above the liquid.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a distinct flash inside the cup.[5]

## Refractive Index Determination (Abbe Refractometer)

The refractive index is a dimensionless number that describes how fast light travels through a material. It is a characteristic property of a substance.

Apparatus:

- Abbe Refractometer
- Light source (typically a sodium lamp, D-line at 589 nm)
- Constant temperature water bath
- Dropper or pipette

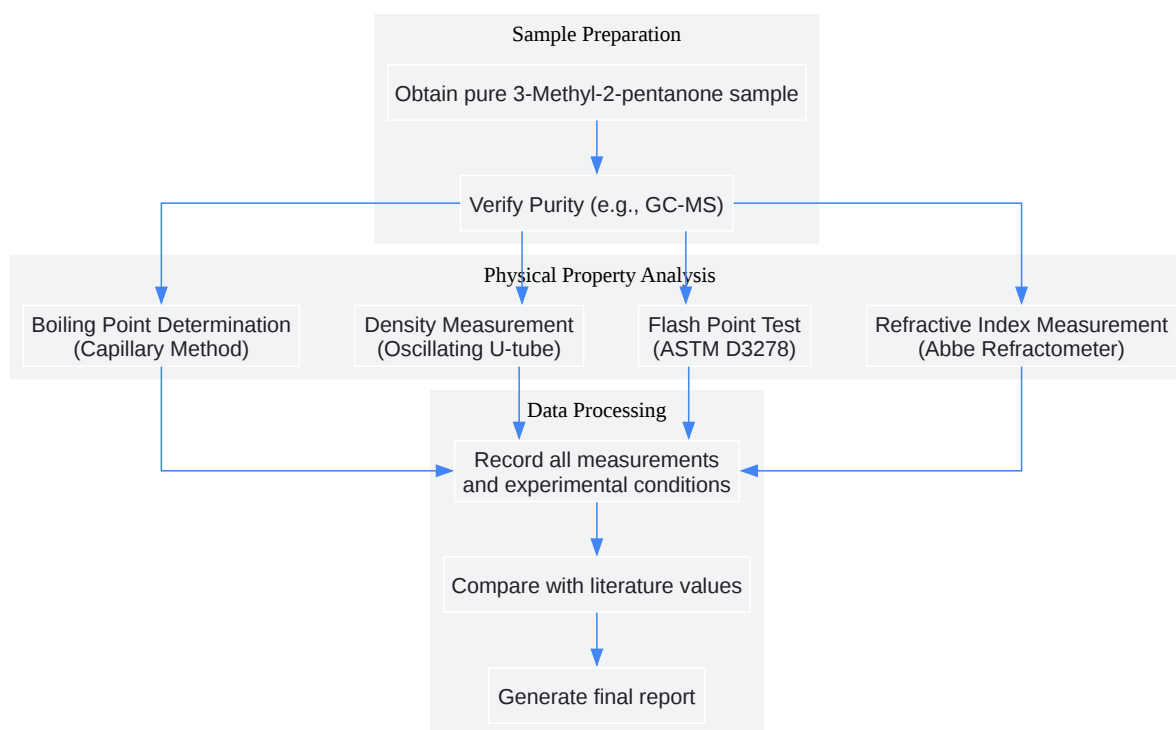
- Liquid sample (**3-Methyl-2-pentanone**)
- Cleaning solvent (e.g., acetone or ethanol) and soft tissues

Procedure:

- The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
- The prisms of the refractometer are cleaned with a suitable solvent and allowed to dry.
- The desired temperature (e.g., 20°C) is set using the circulating water bath.
- A few drops of **3-methyl-2-pentanone** are placed on the surface of the lower prism.
- The prisms are closed and locked.
- The light source is switched on, and the eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The control knob is turned to move the dividing line to the center of the crosshairs in the eyepiece.
- The refractive index is read directly from the instrument's scale.

## Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the determination of the key physical properties of a liquid chemical like **3-methyl-2-pentanone**.



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Caption: Generalized workflow for physical property determination.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of 3-Methyl-2-pentanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1360105#3-methyl-2-pentanone-physical-properties]

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